

Essential Safety and Operational Guide for 2-Amino-5-bromo-3-methylpyrazine

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Compound of Interest

Compound Name: 2-Amino-5-bromo-3-methylpyrazine

Cat. No.: B1288843

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount. This document provides essential, immediate safety and logistical information for the handling of **2-Amino-5-bromo-3-methylpyrazine** (CAS No. 74290-65-6), a key building block in various synthetic applications.

Chemical Identity and Hazards:

Property	Value
Chemical Name	2-Amino-5-bromo-3-methylpyrazine
CAS Number	74290-65-6
Molecular Formula	C ₅ H ₆ BrN ₃
Molecular Weight	188.03 g/mol
Appearance	Solid
Hazard Statements	Irritant, may be harmful by ingestion and inhalation. Material is irritating to mucous membranes and upper respiratory tract.
Signal Word	Warning

Source:[1]

Personal Protective Equipment (PPE)

To ensure personal safety and minimize exposure, the following personal protective equipment is mandatory when handling **2-Amino-5-bromo-3-methylpyrazine**.

Equipment Type	Specification
Eye/Face Protection	Protective safety goggles.
Hand Protection	Impervious boots and heavy rubber (or otherwise impervious) gloves.
Skin and Body Protection	A laboratory coat should be worn.
Respiratory Protection	Appropriate respirator should be worn. Use only in a chemical fume hood.

Source:[1]

Handling and Storage Procedures

Proper handling and storage are critical to maintaining the integrity of the compound and ensuring a safe laboratory environment.

Handling:

- Use caution when handling.[1]
- Exposure to any chemical should be limited.[1]
- Do not breathe dust or vapor.[1]
- Do not get in eyes, on skin, or on clothing.[1]
- Ensure adequate ventilation during use.[1]
- Use only in a chemical fume hood.[1]
- Have a safety shower and eye wash available.[1]

Storage:

- Keep container tightly closed.[\[1\]](#)
- Store in a cool, dry, well-ventilated place.[\[1\]](#)

Accidental Release and Disposal Plan

In the event of a spill or for routine disposal, the following procedures must be followed to mitigate exposure and environmental contamination.

Accidental Release Measures:

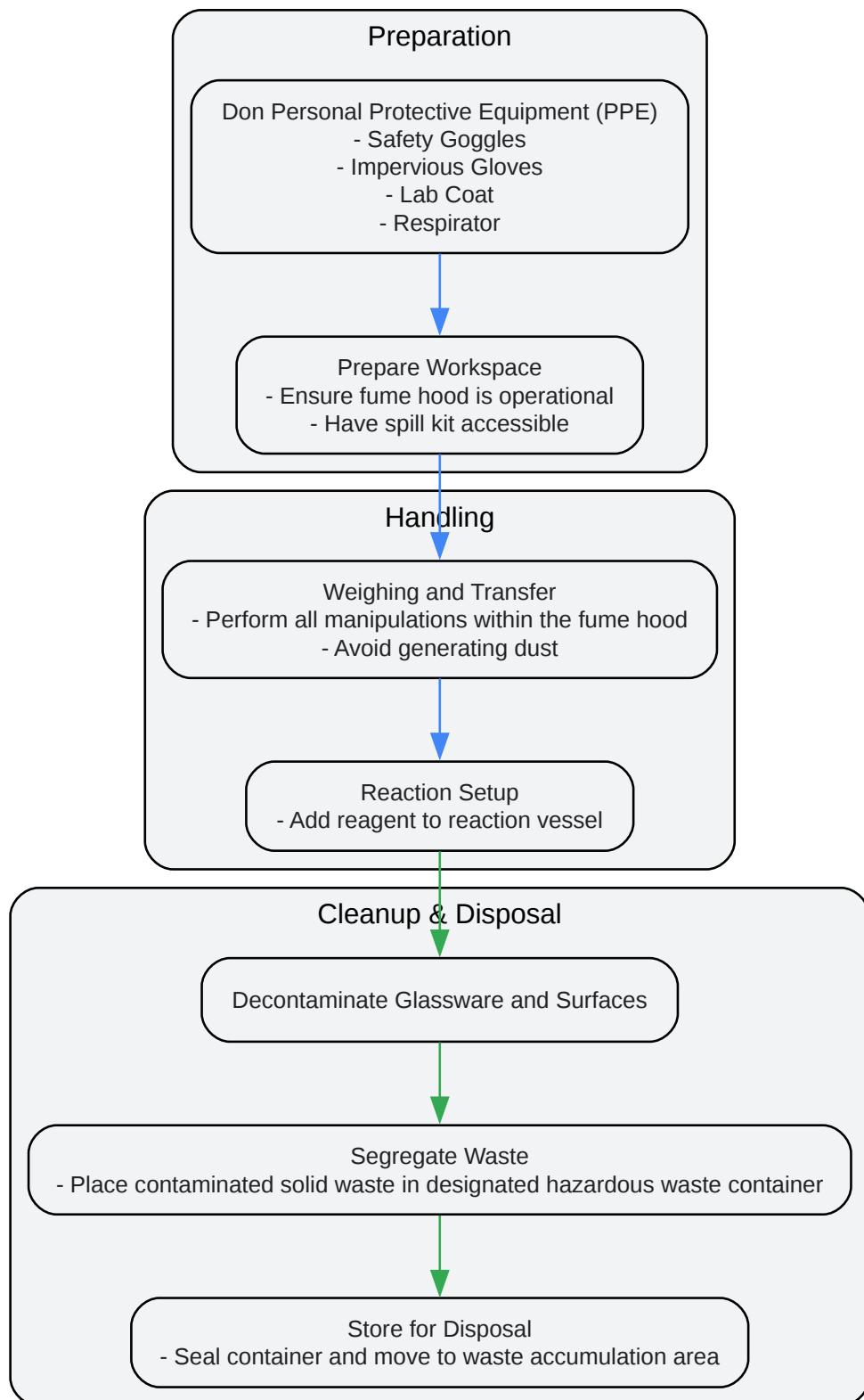
- Wear an appropriate respirator, impervious boots, and heavy rubber (or otherwise impervious) gloves.[\[1\]](#)
- For solid spills, carefully sweep up the material to avoid generating dust.
- Place the collected material into a designated, labeled hazardous waste container.

Disposal Protocol:

- Waste Segregation: Designate a specific, clearly labeled hazardous waste container for **2-Amino-5-bromo-3-methylpyrazine** and any contaminated materials (e.g., gloves, weighing paper). The container should be made of a compatible material and have a secure lid.
- Container Sealing: Securely seal the hazardous waste container.
- Storage of Waste: Store the sealed container in a designated, well-ventilated hazardous waste accumulation area, away from incompatible materials.
- Waste Collection: Arrange for the collection of the hazardous waste by a licensed environmental waste management company. All disposal must be in accordance with local, state, and federal regulations. Do not dispose of this chemical in the regular trash or down the sanitary sewer.

Experimental Workflow: Handling and Disposal

The following diagram outlines the standard operating procedure for the safe handling and disposal of **2-Amino-5-bromo-3-methylpyrazine** in a laboratory setting.



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Caption: Workflow for handling **2-Amino-5-bromo-3-methylpyrazine**.

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References

- 1. matrixscientific.com [matrixscientific.com]
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